Gibberellin A7 function in fruit and flower development

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An In-depth Technical Guide on the Core Functions of **Gibberellin A7** in Fruit and Flower Development

Audience: Researchers, scientists, and drug development professionals.

Introduction

Gibberellins (GAs) are a large family of diterpenoid phytohormones that play a critical role in regulating numerous aspects of plant growth and development. These processes include seed germination, stem elongation, leaf expansion, and the transition from vegetative to reproductive growth.[1][2][3] First identified in the fungus Gibberella fujikuroi, over 136 different gibberellins have now been identified in plants, fungi, and bacteria.[1][4] However, only a few, including GA1, GA3, GA4, and **Gibberellin A7** (GA7), are considered to have intrinsic biological activity in higher plants.[4][5][6][7] GA7, a C19-gibberellin, is a pentacyclic diterpenoid that functions as a key signaling molecule, promoting growth and developmental responses.[8] This guide provides a comprehensive technical overview of the function of **Gibberellin A7**, focusing on its core roles in flower and fruit development, the underlying signaling pathways, and the experimental methodologies used to elucidate these functions.

Core Concepts: The Gibberellin Signaling Pathway

The biological activity of GA7 is mediated through a conserved signaling pathway that involves the derepression of a key set of transcriptional regulators known as DELLA proteins.[1][9] These proteins act as central repressors of GA responses, inhibiting gene expression related to

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growth and development.[10][11][12] The perception of bioactive GAs, including GA7, triggers the degradation of DELLA proteins, thereby activating GA-responsive pathways.

Key Components of the Pathway:

- Gibberellin Receptor (GID1): A soluble nuclear receptor that directly binds to bioactive GAs. [5][6][10][13] Arabidopsis has three GID1 homologs (GID1a, b, c), while rice has one.[10][11]

- DELLA Proteins: A family of nuclear regulatory proteins that repress GA signaling.[14] They are characterized by a conserved N-terminal DELLA motif (Asp-Glu-Leu-Leu-Ala).[1][14] Arabidopsis possesses five DELLA proteins: GAI, RGA, RGL1, RGL2, and RGL3, which have partially redundant but also distinct functions.[10][12][15]

- SCFSLY1/GID2 E3 Ubiquitin Ligase Complex: This complex targets DELLA proteins for ubiquitination, marking them for degradation. The F-box protein component (SLY1 in Arabidopsis, GID2 in rice) is responsible for recognizing the DELLA protein.[5][11]

Mechanism of Action:

- GA Binding: Bioactive GA7 binds to the GID1 receptor, inducing a conformational change in GID1.[13]

- GA-GID1-DELLA Complex Formation: The GA-GID1 complex gains a high affinity for the N-terminal domain of a DELLA protein, leading to the formation of a stable GA-GID1-DELLA ternary complex.[1][10][13]

- Ubiquitination and Degradation: The formation of this complex recruits the SCFSLY1/GID2 E3 ubiquitin ligase, which polyubiquitinates the DELLA protein.[5]

- Proteasomal Degradation: The ubiquitinated DELLA protein is subsequently recognized and degraded by the 26S proteasome.[5][12]

- Derepression of GA Responses: The removal of the DELLA repressor allows for the transcription of GA-responsive genes, leading to various developmental outcomes such as cell elongation, flowering, and fruit growth.[10]

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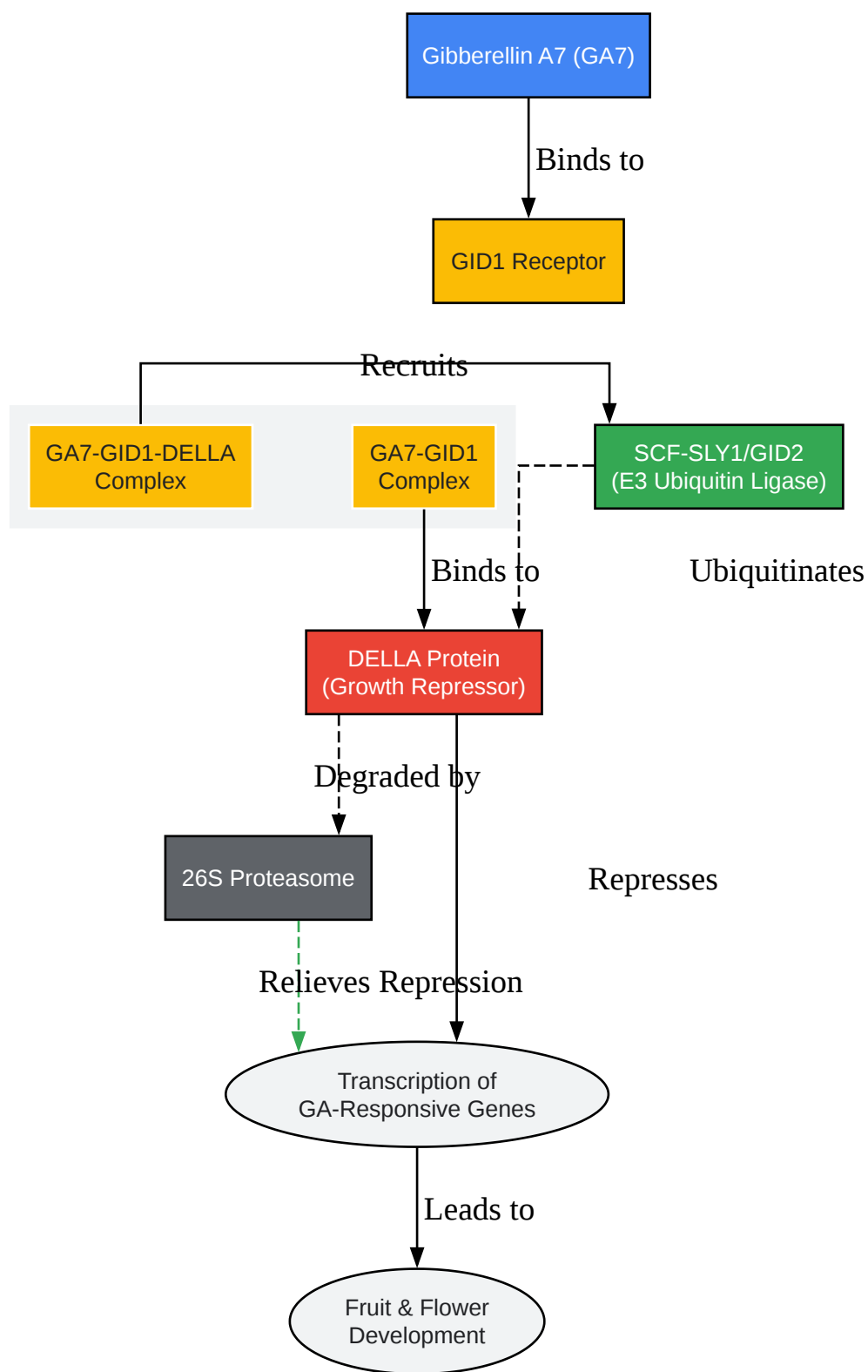
Fig 1: **Gibberellin A7** signaling pathway leading to the degradation of DELLA repressors.

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Function of **Gibberellin A7** in Flower Development

The role of gibberellins in flowering is complex and species-dependent. While GAs promote flowering in long-day plants like Arabidopsis, they often act as inhibitors in perennial fruit trees. [13][16][17] **Gibberellin A7**, specifically, has been shown to have a significant inhibitory effect on flower bud formation and return bloom in several fruit crops.

In citrus, for example, GA treatment during the flower induction period reduces the total number of flowers by altering gene expression in the buds.[17] Similarly, studies on apples have demonstrated that GA7 can inhibit flowering more severely than other gibberellins like GA4.[16] This inhibitory action is a critical consideration in commercial fruit production, where managing the balance between vegetative growth and reproductive development is key to consistent yields.

Data Presentation: Effects of GA7 on Flowering

Plant Species	Cultivar	GA7 Application Details	Observed Effect	Reference
Apple (Malus domestica)	'Redspur Delicious'	0-200 mg/L in 0.5% Buffer X	Reduces return bloom.[18]	MCE
Apple (Malus domestica)	'Cox's Orange Pippin'	500 ppm spray at full bloom and 2/4 weeks after	Inhibited flowering; more severe inhibition than GA4.[16]	Tromp (1982) via ResearchGate
Long-day Plant (Lemna gibba G3)	N/A	0.1 to 100 mg/L in culture medium	Inhibited flowering on long days at ≥1 mg/L. [19]	Cleland & Zeevaart (1970)

Experimental Protocol: Assessing GA7 Inhibition of Flowering in Apple

This protocol is synthesized from methodologies described for apple trees.[16][18]

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- Plant Material: Use mature, uniform, two-year-old potted 'Cox's Orange Pippin' apple trees.

- Growth Conditions: Maintain trees under standard orchard or greenhouse conditions suitable for apple cultivation.

- GA7 Solution Preparation: Prepare a 500 ppm (mg/L) aqueous solution of **Gibberellin A7**. Include a non-ionic surfactant (e.g., 0.05% Tween-20) to ensure uniform coverage on plant surfaces. A control solution containing only water and the surfactant should also be prepared.

- Application Procedure:

  - Divide trees into treatment and control groups.

  - Apply the GA7 solution as a foliar spray to the point of runoff.

  - Timing of application is critical: apply the first spray at the "full bloom" stage. Subsequent sprays can be applied two and four weeks post-bloom to assess temporal effects.

- Data Collection:

  - In the season following the application, count the number of flower clusters per tree to determine the "return bloom."

  - Measure shoot growth (length and diameter) to assess effects on vegetative growth.

- Statistical Analysis: Analyze the data using an Analysis of Variance (ANOVA) to determine if there are statistically significant differences in the number of flower clusters between GA7-treated and control trees.

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Fig 2: Experimental workflow for assessing GA7's effect on apple flowering.

Function of **Gibberellin A7** in Fruit Development

Gibberellins are essential for fruit set and growth, processes that involve intensive cell division and elongation.[3][4][20][21] Exogenous application of GAs can induce parthenocarpy (fruit development without fertilization), increase fruit size, and improve fruit shape.[20][22]

Gibberellin A7 is often applied commercially in a mixture with Gibberellin A4 (GA4+7). This combination has proven particularly effective in horticultural applications, such as improving the shape and increasing the weight of 'Delicious' apples.[23][24] The treatment enhances the "typiness" of the fruit by increasing its length-to-diameter (L/D) ratio, a desirable characteristic for this cultivar. While GA7 can contribute to these effects, it is often the combination with GA4 that yields the most potent results.[20]

## Data Presentation: Effects of GA7 (as GA4+7) on Fruit Development

Plant Species	Cultivar	GA4+7 Application Details	Observed Effect	Reference
Apple (Malus domestica)	'Starkrimson Delicious'	25 ppm spray (full bloom to petal fall)	12% average increase in fruit weight.[23]	Unrath (1974) via ResearchGate
Apple (Malus domestica)	'Starkrimson Delicious'	50 ppm spray (full bloom to petal fall)	20% average increase in fruit weight; increased fruit length and L/D ratio.[23][24]	Unrath (1974) via ResearchGate
Apple (Malus domestica)	'Starkrimson Delicious'	100 ppm spray (full bloom to petal fall)	Reduced fruit set in one of two years.[23]	Unrath (1974) via ResearchGate
Apple (Malus domestica)	'Starkrimson Delicious'	200 ppm spray (full bloom to petal fall)	Reduced fruit firmness and seed numbers. [23][24]	Unrath (1974) via ResearchGate

Experimental Protocol: Evaluating GA4+7 Effects on Apple Fruit Shape and Yield

This protocol is based on the methodology for improving the shape of 'Delicious' apples.[23][24]

- Plant Material: Use mature, fruit-bearing 'Starkrimson Delicious' apple trees.

- GA Solution Preparation: Prepare aqueous solutions of a GA4+7 mixture at concentrations of 0 ppm (control), 25 ppm, and 50 ppm. Include a suitable surfactant.

- Application Procedure:

  - Apply treatments using a handgun sprayer to ensure thorough coverage of flowers and foliage.

  - The optimal application window is between the start of full bloom and petal fall. A single application within this period is typically sufficient.

- Data Collection (at Harvest):

  - Randomly sample a representative number of fruits (e.g., 20-30 fruits) from each treated and control tree.

  - Fruit Weight: Weigh each individual fruit.

  - Fruit Dimensions: Measure the maximum length (stem-end to calyx-end) and maximum diameter of each fruit using calipers.

  - Fruit Set: Count the number of fruits per 100 flower clusters to determine the effect on fruit set.

- Data Calculation and Analysis:

  - Calculate the length/diameter (L/D) ratio for each fruit to quantify its shape.

  - Calculate the average fruit weight, diameter, length, and L/D ratio for each treatment.

○ Perform an ANOVA followed by a multiple range test (e.g., Duncan's Multiple Range Test) to compare the means of the different treatments and the control.
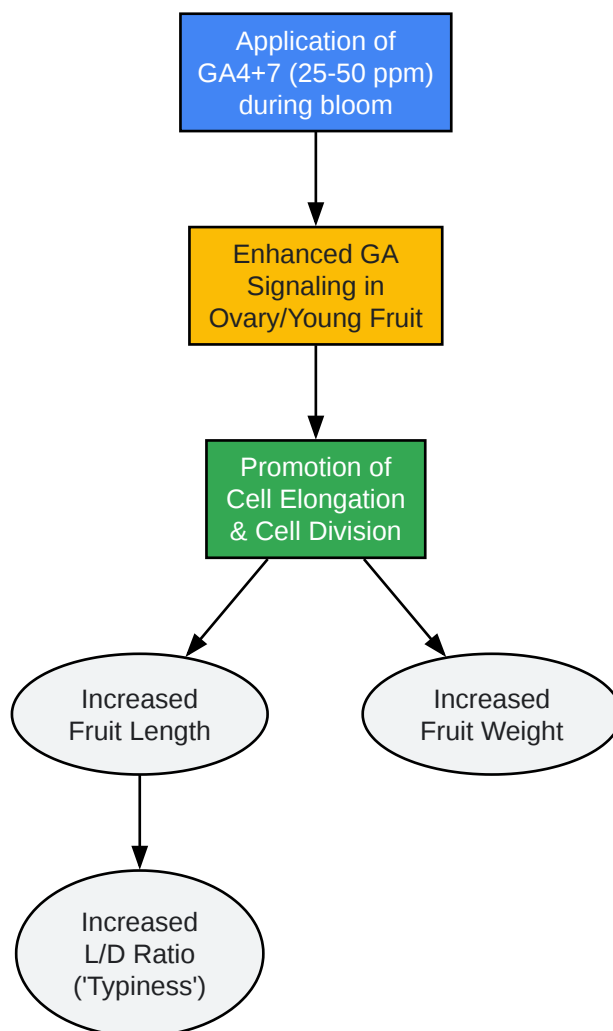
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Fig 3: Logical relationship of GA4+7 application to improved apple fruit characteristics.

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